

5-Bromo-2-methoxyphenylboronic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Bromo-2-methoxyphenylboronic acid

Cat. No.: B1275055

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CAS Number: 89694-45-1

This in-depth technical guide provides essential information on **5-Bromo-2-methoxyphenylboronic acid**, a key building block in modern organic synthesis. Tailored for researchers, scientists, and drug development professionals, this document details the compound's chemical properties, experimental protocols for its application, and its significance in synthetic chemistry, particularly in the formation of carbon-carbon bonds through Suzuki-Miyaura cross-coupling reactions.

Core Chemical and Physical Data

5-Bromo-2-methoxyphenylboronic acid is an organoboron compound that is typically a white to light yellow crystalline powder.^[1] Its structure, featuring a bromine atom and a methoxy group on the phenyl ring, makes it a versatile reagent in a variety of chemical transformations.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ BBrO ₃	[1][2]
Molecular Weight	230.85 g/mol	[1]
Melting Point	130-135 °C (lit.)	[3][4]
Boiling Point	378 °C (Predicted)	[3]
Appearance	White to light yellow crystalline powder	[1]
Solubility	Soluble in polar organic solvents	[2]
Purity	≥95% to >98.0% (HPLC)	[1][4]

Spectroscopic Data (Predicted)

While experimental spectra for **5-Bromo-2-methoxyphenylboronic acid** are not readily available in public databases, the following data is predicted based on the analysis of structurally similar compounds.

¹H NMR (400 MHz, CDCl₃):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.6	d	1H	Ar-H
~7.0	dd	1H	Ar-H
~6.8	d	1H	Ar-H
~5.5 (broad s)	s	2H	B(OH) ₂
~3.9	s	3H	-OCH ₃

¹³C NMR (100 MHz, CDCl₃):

Chemical Shift (ppm)	Assignment
~160	C-O
~138	C-H
~135	C-H
~120 (broad)	C-B
~115	C-Br
~112	C-H
~56	-OCH ₃

Infrared (IR) Spectroscopy:

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3300 (broad)	O-H stretch (boronic acid)
~3000	C-H stretch (aromatic)
~2950, 2850	C-H stretch (methyl)
~1600, 1480	C=C stretch (aromatic ring)
~1350	B-O stretch
~1250	C-O stretch (aryl ether)
~1050	C-Br stretch

Experimental Protocols

The primary application of **5-Bromo-2-methoxyphenylboronic acid** is in Suzuki-Miyaura cross-coupling reactions to form biaryl compounds, which are important scaffolds in pharmaceuticals and advanced materials.[\[1\]](#)[\[5\]](#)

General Protocol for Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines a general procedure for the palladium-catalyzed cross-coupling of **5-Bromo-2-methoxyphenylboronic acid** with an aryl halide.

Materials:

- **5-Bromo-2-methoxyphenylboronic acid**
- Aryl halide (e.g., 1-iodo-4-nitrobenzene)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., Potassium carbonate (K₂CO₃) or Cesium carbonate (Cs₂CO₃))
- Anhydrous solvent (e.g., 1,4-Dioxane, Toluene, or a mixture with water and/or ethanol)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Inert gas supply (Argon or Nitrogen)
- Standard laboratory glassware for workup and purification
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the aryl halide (1.0 eq), **5-Bromo-2-methoxyphenylboronic acid** (1.2 eq), and the base (2.0-2.5 eq).
- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (e.g., Argon). Repeat this cycle three times.

- **Solvent and Catalyst Addition:** Under the inert atmosphere, add the anhydrous solvent. Sparge the resulting mixture with the inert gas for 10-15 minutes. Following this, add the palladium catalyst (0.05-0.1 eq).
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 80-100 °C) and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent such as ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by silica gel column chromatography.

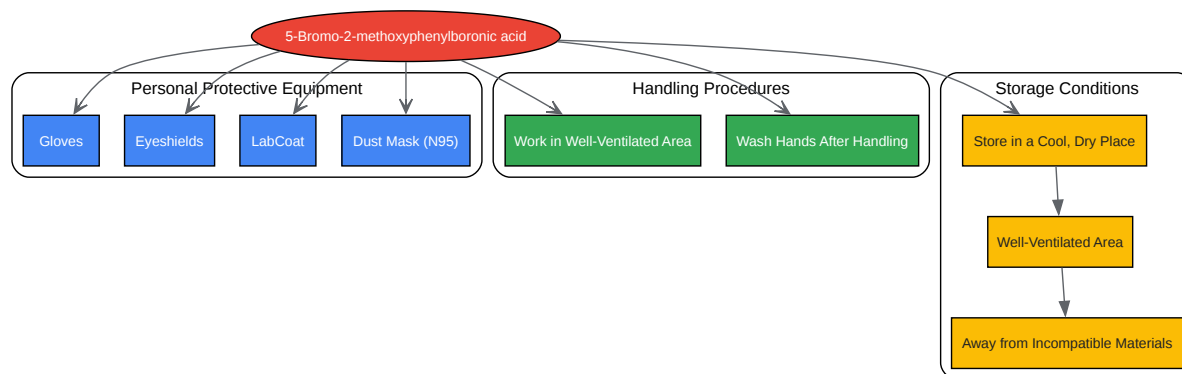
Experimental workflow for a typical Suzuki-Miyaura coupling reaction.

Safety and Handling

5-Bromo-2-methoxyphenylboronic acid is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[4]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Use a dust mask or work in a well-ventilated area to avoid inhalation of the powder.
- Wash hands thoroughly after handling.
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.



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*Key safety precautions for handling **5-Bromo-2-methoxyphenylboronic acid**.*

Applications in Drug Development and Materials Science

The ability of **5-Bromo-2-methoxyphenylboronic acid** to participate in the facile construction of complex molecular architectures makes it a valuable intermediate in several areas of research and development:

- **Pharmaceuticals:** The biaryl motif generated from Suzuki-Miyaura coupling is a common feature in many biologically active compounds. This reagent allows for the introduction of the 5-bromo-2-methoxyphenyl moiety, which can be further functionalized, to explore structure-activity relationships in drug discovery programs.
- **Materials Science:** The synthesis of conjugated organic molecules for applications in electronics, such as organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs), often relies on cross-coupling reactions. **5-Bromo-2-methoxyphenylboronic acid** can be used to create novel materials with tailored electronic and photophysical properties.

In conclusion, **5-Bromo-2-methoxyphenylboronic acid** is a versatile and important reagent for synthetic chemists. Its utility in Suzuki-Miyaura cross-coupling reactions, coupled with its relatively stable nature, ensures its continued use in the synthesis of complex molecules for a wide range of applications. Proper handling and adherence to safety protocols are essential when working with this compound.

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